

Synthesis of 4-Ethynyl-N-methylaniline from 4-ethynylaniline: Application Notes and Protocols

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Compound of Interest

Compound Name: **4-Ethynyl-N-methylaniline**

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Abstract

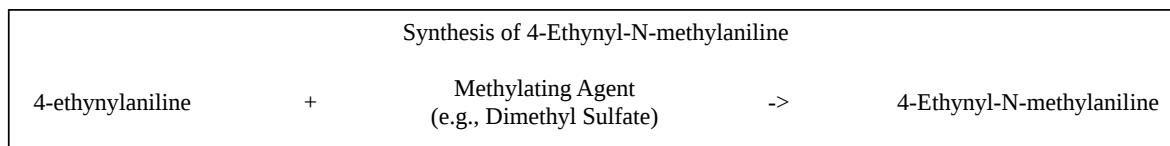
This document provides detailed application notes and experimental protocols for the synthesis of **4-Ethynyl-N-methylaniline**, a valuable building block in medicinal chemistry and materials science. The primary method detailed is the N-methylation of 4-ethynylaniline. This protocol offers a straightforward and efficient approach for researchers requiring this versatile intermediate for further synthetic applications.

Introduction

4-Ethynyl-N-methylaniline is a bifunctional molecule featuring a reactive ethynyl group and a secondary amine. This unique combination of functional groups makes it an important synthon for the construction of more complex molecules, including pharmaceuticals, organic electronics, and advanced polymers. The N-methyl group can influence the electronic properties and steric hindrance of the molecule, offering advantages in tuning the characteristics of the final products. The ethynyl group allows for participation in a variety of coupling reactions, such as the Sonogashira coupling and click chemistry.

This protocol outlines a common and effective method for the synthesis of **4-Ethynyl-N-methylaniline** via the direct methylation of 4-ethynylaniline.

Reaction Scheme



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Figure 1. General reaction scheme for the N-methylation of 4-ethynylaniline.

Experimental Protocols

Materials and Methods

Materials:

- 4-ethynylaniline (Starting Material)
- Dimethyl sulfate (Methylating Agent)
- Sodium hydroxide (Base)
- Dichloromethane (Solvent)
- Anhydrous magnesium sulfate (Drying agent)
- Silica gel (for column chromatography)
- Hexane (Eluent)
- Ethyl acetate (Eluent)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar

- Dropping funnel
- Reflux condenser
- Ice bath
- Separatory funnel
- Rotary evaporator
- Column chromatography setup
- Thin-layer chromatography (TLC) plates and developing chamber
- Standard laboratory glassware

Synthesis Protocol: N-methylation using Dimethyl Sulfate

This protocol is adapted from general procedures for the N-methylation of anilines.[\[1\]](#)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 4-ethynylaniline (1.0 eq) in a suitable solvent such as dichloromethane.
- Addition of Base: Prepare a solution of sodium hydroxide (1.2 eq) in water and add it to the reaction mixture. Cool the mixture in an ice bath.
- Addition of Methylating Agent: While stirring vigorously, add dimethyl sulfate (1.1 eq) dropwise to the reaction mixture, maintaining the temperature below 10 °C.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, transfer the mixture to a separatory funnel. Separate the organic layer.

- Extraction: Extract the aqueous layer with dichloromethane (2 x 50 mL).
- Washing and Drying: Combine the organic layers and wash with brine. Dry the organic layer over anhydrous magnesium sulfate.
- Solvent Removal: Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **4-Ethynyl-N-methylaniline**.

Characterization

The final product should be characterized by spectroscopic methods to confirm its identity and purity.

Expected Analytical Data:

While specific experimental data for **4-Ethynyl-N-methylaniline** is not widely published, the following are expected characterization data based on its structure and data from analogous compounds.

- ¹H NMR: Signals corresponding to the ethynyl proton, aromatic protons, N-H proton, and the N-methyl protons would be expected.
- ¹³C NMR: Signals for the ethynyl carbons, aromatic carbons, and the N-methyl carbon would be anticipated.
- Mass Spectrometry: The molecular ion peak corresponding to the molecular weight of **4-Ethynyl-N-methylaniline** (131.18 g/mol) should be observed.[2]
- Infrared (IR) Spectroscopy: Characteristic peaks for the C≡C-H stretch, N-H stretch, and aromatic C-H stretches would be expected.

Data Presentation

Table 1: Reactant and Product Information

Compound	Molecular Formula	Molecular Weight (g/mol)	Role
4-ethynylaniline	C ₈ H ₇ N	117.15	Starting Material
Dimethyl sulfate	C ₂ H ₆ O ₄ S	126.13	Methylating Agent
Sodium hydroxide	NaOH	40.00	Base
4-Ethynyl-N-methylaniline	C ₉ H ₉ N	131.18	Product

Table 2: Summary of a Representative N-methylation of a Substituted Aniline[3]

Substrate	Product	Yield (%)	Purification Method
4-bromoaniline	4-bromo-N-methylaniline	96	Column Chromatography
4-fluoroaniline	4-fluoro-N-methylaniline	95	Column Chromatography
4-chloroaniline	4-chloro-N-methylaniline	99	Column Chromatography

Workflow and Logic Diagrams



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Figure 2. Experimental workflow for the synthesis of **4-Ethynyl-N-methylaniline**.

Safety Precautions

- Dimethyl sulfate is highly toxic and a suspected carcinogen. Handle with extreme caution in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Sodium hydroxide is corrosive. Avoid contact with skin and eyes.
- Dichloromethane is a volatile and potentially harmful solvent. Use in a well-ventilated area.
- Always follow standard laboratory safety procedures.

Conclusion

The N-methylation of 4-ethynylaniline provides a reliable route to **4-Ethynyl-N-methylaniline**. The presented protocol, based on established methods for aniline methylation, offers a clear and concise guide for the synthesis and purification of this important chemical intermediate. Proper execution of this procedure will enable researchers to access this valuable compound for their ongoing research and development endeavors.

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